

Adjusting Tofacitinib dosage based on animal body weight and disease severity

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Compound of Interest

Compound Name: Tofacitinib

Cat. No.: B000832

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Technical Support Center: Tofacitinib Dosing in Preclinical Research

Welcome to the Technical Support Center. This guide, designed for researchers, scientists, and drug development professionals, provides in-depth technical guidance on the effective use of **Tofacitinib** in animal models. As Senior Application Scientists, we have structured this resource to move beyond simple protocols, focusing on the underlying scientific principles to empower you to make informed decisions during your experiments.

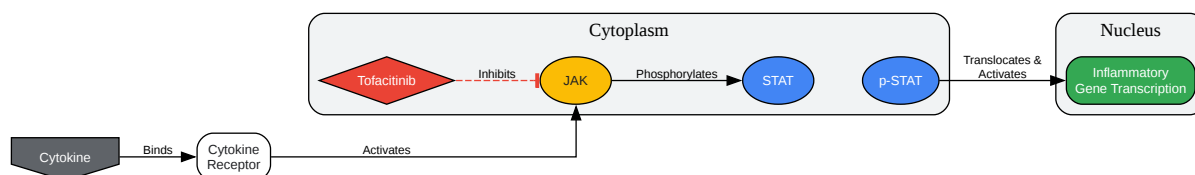
Part 1: Foundational Understanding of Tofacitinib

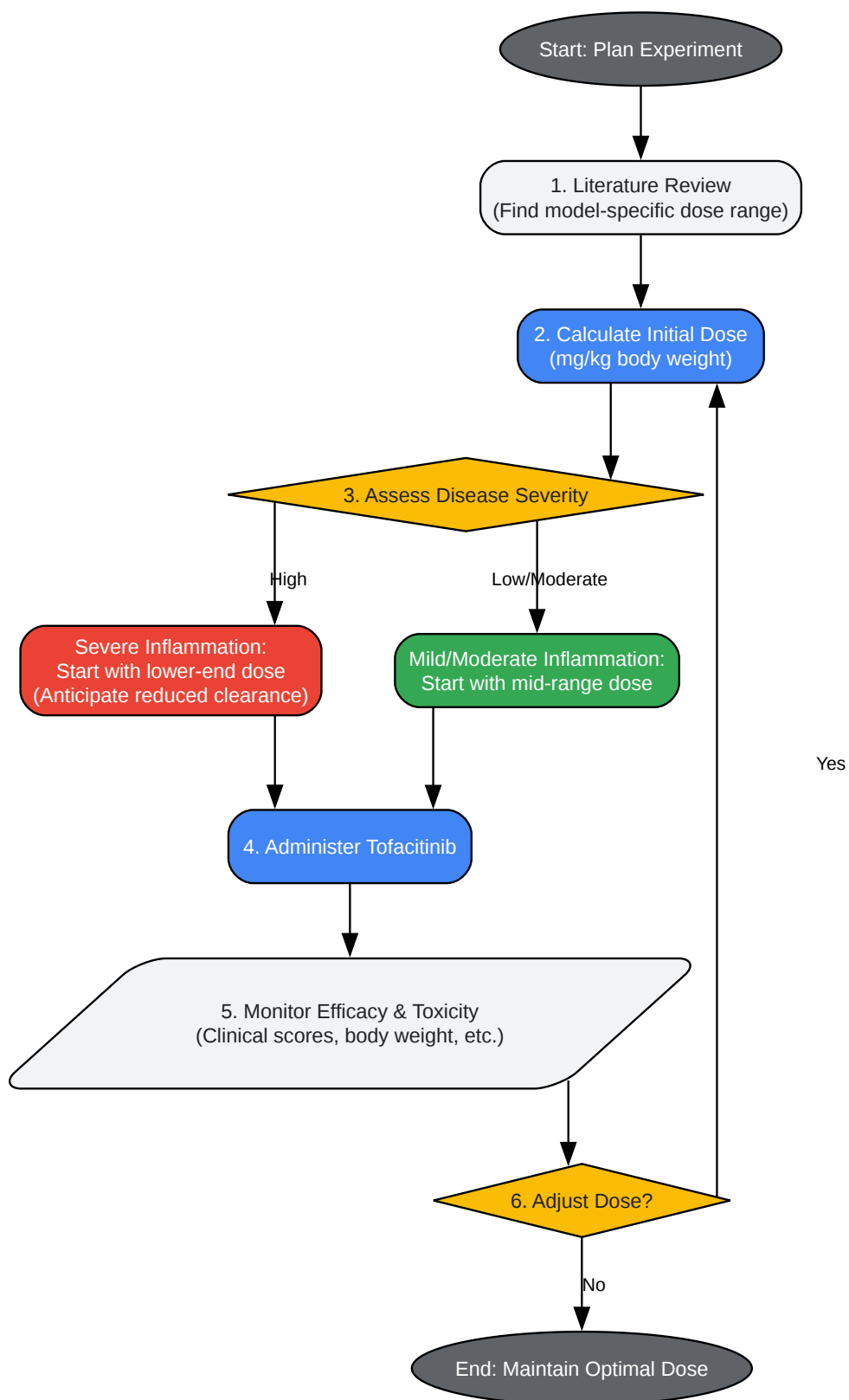
This section addresses the core mechanism of **Tofacitinib** and its pharmacokinetic profile, which are essential for designing effective dosing strategies.

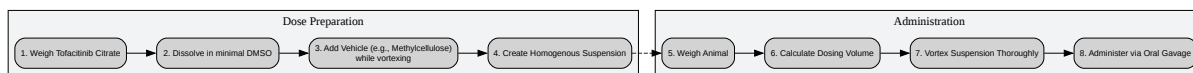
Q1: What is the mechanism of action for Tofacitinib?

Tofacitinib is a targeted small molecule that functions as a Janus kinase (JAK) inhibitor.^[1] It primarily inhibits JAK1 and JAK3, with a lesser effect on JAK2.^[2] By doing so, it disrupts the JAK-STAT signaling pathway, a critical intracellular cascade for numerous pro-inflammatory cytokines involved in autoimmune diseases like rheumatoid arthritis and psoriasis.^{[1][2][3]} When cytokines bind to their receptors, they activate associated JAKs, which then phosphorylate Signal Transducers and Activators of Transcription (STATs).^[2] Phosphorylated STATs translocate to the nucleus to regulate the expression of inflammatory genes.^{[2][4]}

Tofacitinib blocks the activation of JAKs, thereby preventing STAT phosphorylation and dampening the inflammatory response.[\[2\]](#)[\[5\]](#)[\[6\]](#)







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